

An In-depth Technical Guide to 2-Pentanethiol

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Compound of Interest

Compound Name: *2-Pentanethiol*

Cat. No.: *B1584482*

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This guide provides a comprehensive overview of the chemical and physical properties of **2-Pentanethiol**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

2-Pentanethiol, also known as sec-amyl mercaptan, is an organosulfur compound belonging to the alkylthiol class of molecules.^{[1][2]} Its distinct and pungent odor is a characteristic feature of thiols.^{[1][3]} The molecule consists of a five-carbon pentane chain with a thiol (-SH) group attached to the second carbon atom.^[1]

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **2-Pentanethiol**.

Property	Value	Source
Molecular Formula	C5H12S	[3][4][5]
Molecular Weight	104.22 g/mol	[3][5]
	104.214 g/mol	[2][3][4]
Density	0.832 g/mL (at 20°C)	[3][5]
	0.827 g/mL (at 25°C)	[6]
Boiling Point	101 °C	[6]
	114.8 °C	[7]
	~118 °C	[1]
Melting Point	-169 °C	[7]
Flash Point	36 °C	[1]
Refractive Index	1.4410 (at 20°C)	[6][7]
	1.442-1.452	[5]
Solubility	Slightly soluble in water; soluble in alcohol.	[3][5]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **2-Pentanethiol** are not extensively available in the public domain. However, its analysis often involves standard techniques for volatile sulfur compounds.

Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary method for the identification and quantification of **2-Pentanethiol**, particularly in complex matrices such as food products or environmental samples. The NIST WebBook lists mass spectrum data obtained through electron ionization.[4]

Sensory Analysis: Due to its strong aroma, sensory panels are often used to determine its aroma and taste threshold values in various food and beverage applications.[6] For instance,

its aroma is described as sulfurous and fruity, while its taste is noted as having roasted, savory notes at concentrations as low as 0.1 ppm.[6]

Logical Relationship of 2-Pentanethiol's Structure and Applications

The chemical structure of **2-Pentanethiol** directly influences its properties and, consequently, its industrial applications. The presence of the thiol group is central to its characteristic odor and reactivity, while the five-carbon chain dictates its volatility and solubility.

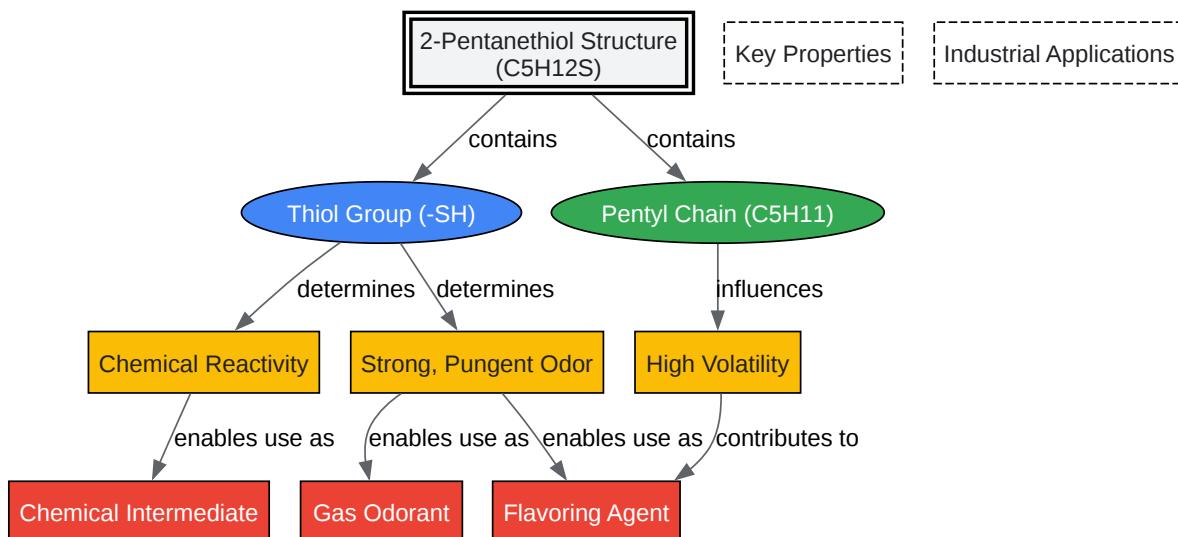


Figure 1: Relationship between Structure, Properties, and Applications of 2-Pentanethiol

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Caption: Structure-property-application relationship of **2-Pentanethiol**.

Applications

The distinct properties of **2-Pantanethiol** have led to its use in several industrial contexts:

- Food Industry: It is utilized as a flavoring agent, contributing to the aroma profiles of certain foods and beverages, such as guava and yellow passion fruit.[6]
- Gas Industry: Its potent odor makes it an effective odorant for natural gas, enabling the detection of leaks.[3]
- Chemical Manufacturing: It serves as an intermediate in the synthesis of other organic compounds, which may include pharmaceuticals and agrochemicals.[3]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Pantanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584482#2-pantanethiol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1584482#2-pantanethiol-molecular-weight-and-formula)

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